

Technical Support Center: Improving the Accuracy of OL-92 Climate Reconstructions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OL-92

Cat. No.: B3257441

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the **OL-92** sediment core from Owens Lake, California. Our aim is to help you improve the accuracy of your paleoclimate reconstructions by addressing common challenges encountered during experimental analysis.

Troubleshooting Guides

This section provides solutions to specific problems you may encounter during your analysis of the **OL-92** core.

Issue 1: Anomalous Paleomagnetic Data and Suspected Geomagnetic Excursions

Question: My paleomagnetic data from the **OL-92** core shows several intervals of high directional dispersion that appear to be geomagnetic excursions. How can I verify if these are genuine geomagnetic events or artifacts?

Answer:

It is crucial to rule out physical deformation of the core as a cause for anomalous paleomagnetic data. The upper ~120 meters of the **OL-92** core, in particular, have been shown to have intervals where paleomagnetic features previously interpreted as geomagnetic excursions are likely the result of core deformation^[1].

Troubleshooting Steps:

- **Analyze Anisotropy of Magnetic Susceptibility (AMS):** AMS is a powerful tool for identifying deformed core sections. In undisturbed sediments deposited in quiet water, AMS typically defines a subhorizontal planar fabric[1].
 - **Procedure:** Conduct AMS measurements on samples from the intervals with anomalous paleomagnetic data.
 - **Interpretation:** Compare the AMS fabric from your interval of interest with a reference AMS fabric from a section of the core known to be undisturbed. Significant deviations from the reference fabric are indicative of core deformation.
- **Detailed Visual Inspection:** Carefully examine the sedimentary structures within the core. Look for signs of disturbance such as flow structures, stretching, or other indicators of physical deformation.
- **Correlation with Other Proxies:** Assess whether the anomalous magnetic signal corresponds with any abrupt changes in other proxy data (e.g., lithology, grain size) that might suggest a physical disturbance rather than a global geomagnetic event.

Issue 2: Discrepancies Between Carbonate Content and Oxygen Isotope Data

Question: I am observing a mismatch between the carbonate percentage and the $\delta^{18}\text{O}$ values in my samples from the **OL-92** core. What could be causing this discrepancy?

Answer:

Several factors can contribute to a disconnect between carbonate content and oxygen isotope data in the **OL-92** core. These include measurement error, the influence of external water sources, and the presence of detrital carbonates[2].

Troubleshooting Steps:

- **Rule out Measurement Error:**

- Re-run a subset of samples for both carbonate content and $\delta^{18}\text{O}$ to check for analytical consistency.
- Ensure proper calibration of all instrumentation.
- Consider Overflow from Mono Lake: During highstands, isotopically-enriched water from Mono Lake could have spilled over into Owens Lake, influencing the $\delta^{18}\text{O}$ of authigenic carbonates without proportionally increasing the carbonate percentage[2].
 - Action: Examine other geochemical proxies that might indicate changes in water source, such as trace element ratios.
- Assess Detrital Carbonate Contamination: The White and Inyo Mountains contain carbonate rocks, and during periods of high runoff, detrital carbonates could have been transported into Owens Lake[2]. This would affect the bulk carbonate $\delta^{18}\text{O}$ without being a direct indicator of the lake's water chemistry at the time of precipitation.
 - Action: Use petrographic analysis (thin sections) to visually identify detrital carbonate grains. X-ray diffraction (XRD) can also help to identify different carbonate minerals that may have different origins.

Issue 3: Conflicting Interpretations of Clay Mineralogy Proxies

Question: My illite/smectite ratio data seems to be giving a noisy or unclear climate signal. How can I improve the accuracy of my interpretation?

Answer:

The ratio of illite to smectite in the **OL-92** core is a proxy for weathering processes and glacial activity. Glacial periods are typically characterized by higher proportions of illite and feldspar, representing "glacial rock flour," while interglacial periods show higher smectite content[3]. However, changes in sediment sourcing and diagenesis can complicate this signal.

Troubleshooting Steps:

- Integrate with Grain Size Analysis: Glacial periods in the **OL-92** record are associated with fine ($\sim 5\ \mu\text{m}$) mean grain size due to the overflowing of the lake, while interglacials have

coarser (~15 μm) grain sizes[3]. Correlating your clay mineralogy data with grain size can help to reinforce your interpretations.

- X-Ray Diffraction (XRD) Analysis: Perform detailed XRD analysis on the <2 μm size fraction to accurately quantify the proportions of illite and smectite.
- Consider Diagenesis: Be aware that over the long history recorded in the **OL-92** core, diagenetic processes could have altered the original clay mineral assemblages. Look for mineralogical changes that are not consistent with other climate proxies as potential indicators of diagenesis.
- Multi-Proxy Approach: The most robust interpretations come from integrating multiple proxies. Compare your clay mineralogy data with other indicators of glacial/interglacial cycles from the core, such as pollen data, ostracode assemblages, and magnetic susceptibility[2].

Frequently Asked Questions (FAQs)

Q1: What is the significance of the **OL-92** core for paleoclimate research?

A1: The **OL-92** core, drilled in 1992 from Owens Lake, California, is a critical archive for paleoclimate research because it provides a continuous, high-resolution sedimentary record spanning approximately 800,000 years[4]. Its location at the base of the Sierra Nevada mountains makes it highly sensitive to changes in regional precipitation and glacial activity. The core contains a rich variety of paleoclimatic proxies, including biological (ostracodes, diatoms, pollen), chemical (carbonates, organic carbon), and physical (grain size, magnetic susceptibility) evidence of past environmental changes[2][3].

Q2: How can I establish a reliable age-depth model for my section of the **OL-92** core?

A2: Establishing a robust age-depth model is fundamental for accurate climate reconstructions. For the **OL-92** core, this involves several steps:

- Radiocarbon Dating: For younger sections of the core (up to ~50,000 years), radiocarbon dating of organic materials is a primary method.
- Tephrochronology: The core contains several volcanic ash layers (tephra) that can be geochemically fingerprinted and correlated to well-dated eruptions.

- **Paleomagnetism:** The Matuyama-Brunhes polarity boundary is documented near the bottom of the core and serves as a key chronostratigraphic marker[1].
- **Modeling Software:** Utilize age-depth modeling software, such as 'Bacon', which uses a gamma autoregressive process to control for core accumulation rates and can incorporate uncertainties from different dating methods[5]. It is important to be aware that comparisons of the **OL-92** record with other long paleoclimate records have shown differences in the ages of major climatic events, with discrepancies averaging around 15,000 years[2]. Therefore, cross-verification with other regional and global climate records is recommended.

Q3: What do variations in magnetic susceptibility indicate in the **OL-92** core?

A3: In the **OL-92** core, high magnetic susceptibility is generally correlated with periods of high runoff from the Sierra Nevada[2]. This is because increased runoff transports more magnetic minerals from the surrounding catchment area into the lake. Therefore, magnetic susceptibility can be used as a proxy for effective moisture and storminess in the region. However, it is important to use this proxy in conjunction with others, as changes in sediment source or diagenetic processes can also influence magnetic susceptibility.

Q4: How can I best approach a multi-proxy reconstruction using the **OL-92** core?

A4: A multi-proxy approach is the most reliable way to reconstruct past climate from the **OL-92** core. The following workflow is recommended:

- **Comprehensive Data Collection:** Analyze a suite of proxies from the same core intervals. This could include stable isotopes ($\delta^{18}\text{O}$, $\delta^{13}\text{C}$), grain size, clay mineralogy, pollen, ostracodes, and magnetic susceptibility.
- **Individual Proxy Interpretation:** First, interpret each proxy record individually based on established principles.
- **Statistical Integration:** Employ statistical methods to integrate the different proxy datasets. This can help to identify common signals and reduce the noise inherent in any single proxy[6][7]. Techniques such as Principal Component Analysis (PCA) can be useful for identifying the dominant modes of variability across multiple proxies.

- **Comparison with Other Records:** Compare your integrated reconstruction with other regional paleoclimate records (e.g., from Searles Lake or Devils Hole) and global records (e.g., marine isotope stages) to place your findings in a broader context and to identify potential leads or lags in the climate system[2].

Data Summary

The following tables summarize key quantitative data related to the interpretation of proxies from the **OL-92** core.

Table 1: Grain Size and Clay Mineralogy as Indicators of Glacial/Interglacial Cycles

Climatic Period	Mean Grain Size	Dominant Clay Mineralogy (<2 µm fraction)	Interpretation
Glacial	~5 µm	High Illite and Feldspar	Overflowing lake, glacial rock flour input[3]
Interglacial	~15 µm	High Smectite	Lake surface below spillway, increased chemical weathering[3]

Table 2: Comparison of **OL-92** Climatic Event Timing with Other Records

Climatic Event	OL-92 Age	Marine Isotope Record Age	Devils Hole Isotope Record Age	Average Discrepancy
Various Maxima/Minima	Varies	Varies	Varies	~15 k.y.[2]

Note: The differences in timing can range from 0 to 33 k.y. for specific events.

Experimental Protocols

Protocol 1: Analysis of Anisotropy of Magnetic Susceptibility (AMS) for Core Deformation

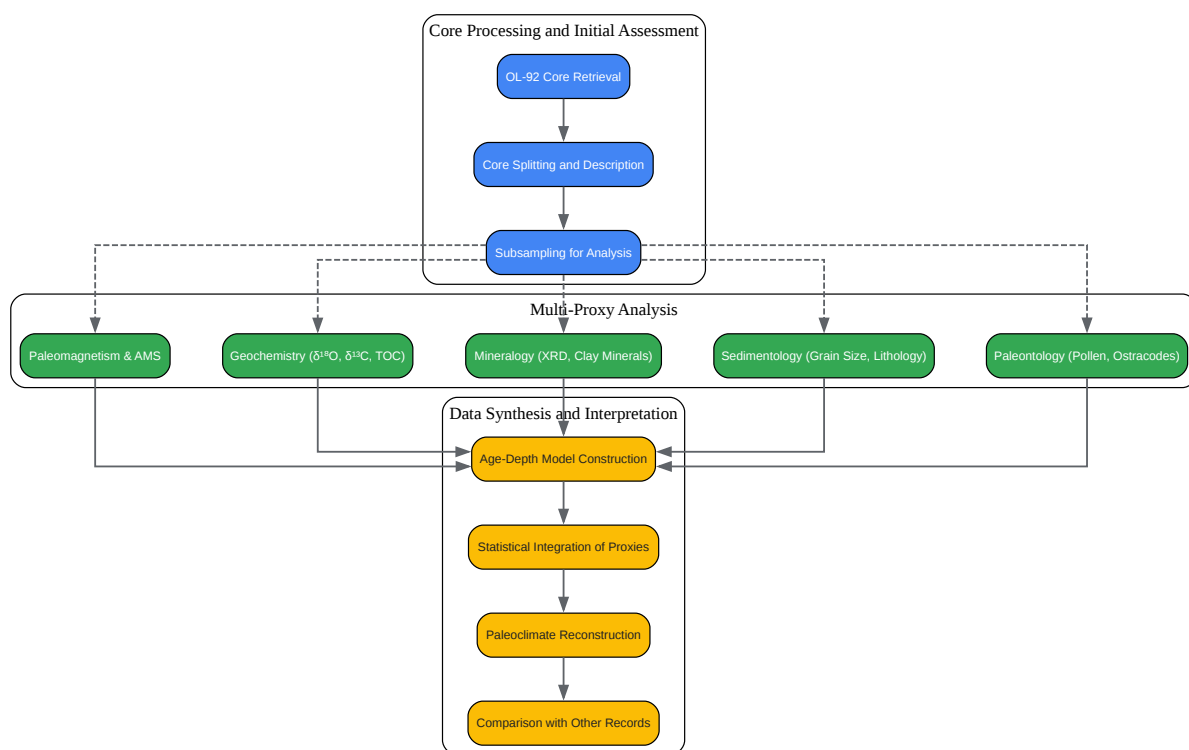
- Sampling: Collect oriented subsamples from the core intervals of interest. These are typically cubic samples.
- Measurement: Use a sensitive Kappabridge or other AMS measurement system to determine the magnitude and orientation of the principal axes of the magnetic susceptibility ellipsoid ($k_{\text{max}} \geq k_{\text{int}} \geq k_{\text{min}}$).
- Data Analysis:
 - Plot the orientations of the principal axes on a stereonet.
 - For undisturbed sediments, the k_{min} axes should cluster around the vertical, and the k_{max} and k_{int} axes should be randomly distributed in the horizontal plane, defining a planar fabric.
 - Compare the fabric of the test interval to a reference interval of known undisturbed sediment. A significant departure from the planar fabric (e.g., clustering of k_{max} axes) indicates deformation.
- Interpretation: If deformation is detected, paleomagnetic data from that interval should be considered unreliable for interpreting geomagnetic field behavior[1].

Protocol 2: Quantitative X-Ray Diffraction (XRD) of Clay Minerals

- Sample Preparation:
 - Isolate the $<2 \mu\text{m}$ fraction of the sediment sample through settling and centrifugation.
 - Prepare oriented mounts on glass slides by pipetting a suspension of the clay fraction onto the slide and allowing it to air-dry.
- XRD Analysis:
 - Analyze the air-dried slide using a standard X-ray diffractometer.

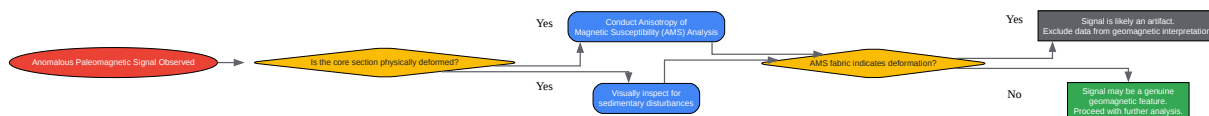
- Glycolate the slide (expose it to ethylene glycol vapor) and re-analyze to identify swelling clays like smectite.
- Heat the slide to 550°C and re-analyze to confirm the presence of kaolinite and other minerals.
- Quantification:
 - Identify the characteristic diffraction peaks for illite, smectite, kaolinite, and chlorite.
 - Use integrated peak areas and mineral intensity factors to calculate the relative proportions of each clay mineral.
- Interpretation: Relate the changes in the relative abundance of illite and smectite to changes in weathering regimes and glacial input, in conjunction with other proxy data[3].

Visualizations



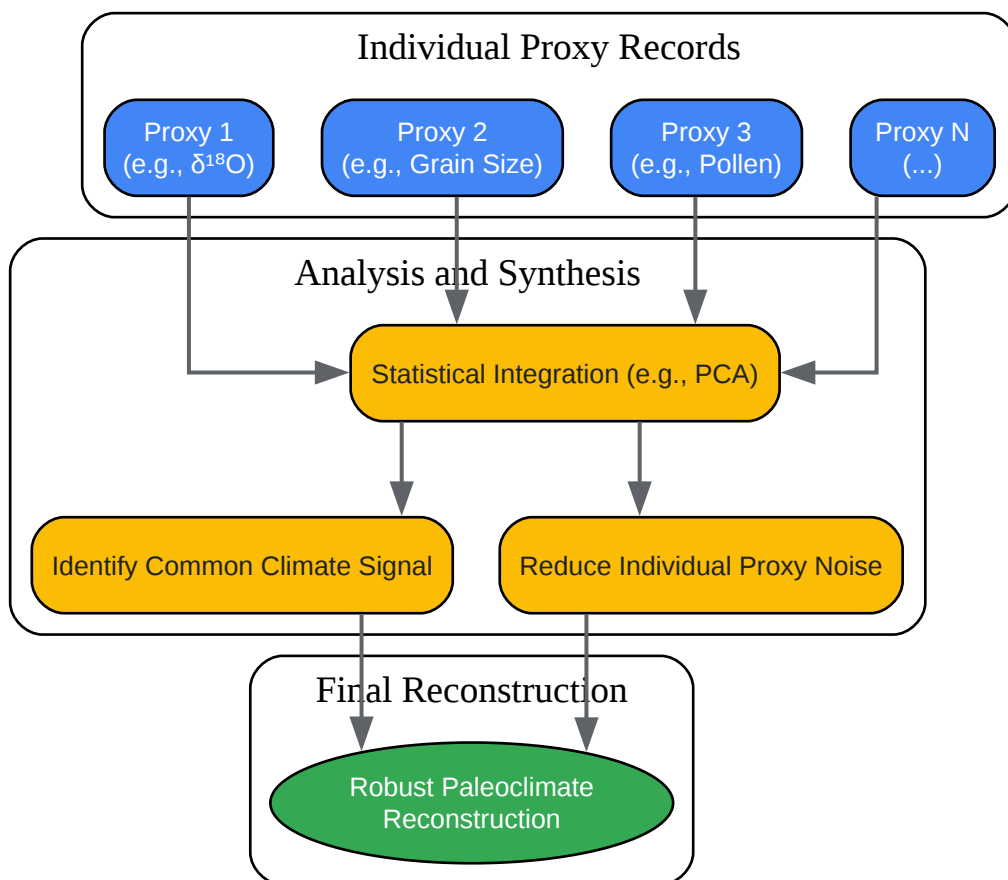
[Click to download full resolution via product page](#)

Experimental workflow for **OL-92** core analysis.



[Click to download full resolution via product page](#)

Troubleshooting anomalous paleomagnetic data.



[Click to download full resolution via product page](#)

Logical flow for multi-proxy integration.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anisotropy of magnetic susceptibility as a tool for recognizing core deformation: reevaluation of the paleomagnetic record of Pleistocene sediments from drill hole OL-92, Owens Lake, California [pubs.usgs.gov]
- 2. Synthesis of the paleoclimatic record from Owens Lake core OL-92 | U.S. Geological Survey [usgs.gov]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. Core OL-92 from Owens Lake: Project rationale, geologic setting, drilling procedures, and summary | U.S. Geological Survey [usgs.gov]
- 5. consensus.app [consensus.app]
- 6. Statistical methods for integrating multiple types of high-throughput data [pubmed.ncbi.nlm.nih.gov]
- 7. Statistical Methods for Integrating Multiple Types of High-Throughput Data - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Improving the Accuracy of OL-92 Climate Reconstructions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3257441#improving-the-accuracy-of-ol-92-climate-reconstructions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com